

# Technical Support Center: Minimizing Helium Loss from Stored Water Samples

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## Compound of Interest

Compound Name: Helium-water

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize helium loss from stored water samples during their experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the primary causes of helium loss from stored water samples?

Helium loss from stored water samples primarily occurs through two mechanisms:

- Permeation: Helium, being a very small and light molecule, can permeate through container materials that are not sufficiently impermeable.<sup>[1][2]</sup>
- Leakage: Improperly sealed containers can create pathways for helium to escape. This is a significant concern, especially when dealing with samples under pressure.<sup>[3][4]</sup>

Factors that can exacerbate helium loss include elevated temperatures, which increase the kinetic energy of helium atoms, and the use of inappropriate container materials and sealing methods.<sup>[5]</sup>

Q2: What are the recommended container types for storing water samples for helium analysis?

The choice of container is critical to prevent helium loss. The most commonly recommended materials are:

- **Copper Tubing:** Soft, refrigeration-grade copper tubing is widely used. It is sufficiently soft to create a helium leak-tight seal through clamping or crimping.[1][2][6]
- **Specialized Glass Flasks:** Aluminosilicate glass flasks are used, particularly for tritium analysis where helium-3 ingrowth is measured.[1] These are often sealed with polyseal caps.
- **Stainless Steel Cylinders:** For certain applications, 500 cm<sup>3</sup> stainless steel cylinders have been used effectively to collect and store water samples for helium analysis.[7]

Q3: How should I properly seal my sample containers to prevent helium loss?

The sealing method depends on the container type:

- **Copper Tubing:**
  - **Clamping:** A non-welded, metal-to-metal seal is created by clamping the tube.[1][2] The clamp must make contact at the outer ends so that light cannot be seen through the contact area.[6]
  - **Crimping (Cold Weld):** This method forms a pressure-welded seal and is also highly effective.[1][2]
- **Glass Bottles/Flasks:**
  - **Polyseal Caps:** High-density polyethylene inserts in plastic caps provide a good seal.[1] The caps should be secured tightly, and applying tension with electrical tape can provide a closing torque.[1][2]
  - **Argon Backfilling:** Before sealing, the headspace of the container can be evacuated and backfilled with argon to create an inert atmosphere.[1]

Q4: What is the ideal storage temperature for water samples collected for helium analysis?

Lowering the storage temperature is an effective way to reduce helium diffusion and loss.

- **Refrigeration:** Storing samples refrigerated is a common practice.[8]

- Freezing: For long-term storage, freezing at -20°C can further lower the diffusion rate of helium from the glass.[\[2\]](#)

However, it's crucial to consider the container type when freezing. For glass bottles, a headspace of several cubic centimeters should be left to prevent breakage due to the expansion of water upon freezing.[\[6\]](#)

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Significant helium loss in samples stored in copper tubes.	Improper sealing (clamp not tight enough, faulty crimp).	- Ensure clamps are tightened to the point where no light is visible through the seal. <a href="#">[6]</a> - Use a hydraulic cold welder for a secure crimp. <a href="#">[2]</a> - Visually inspect the seal for any imperfections.
Scratches or damage to the ends of the copper tubes.	- Handle copper tubes with care to avoid scratching the sealing surfaces. <a href="#">[6]</a> - If ends are damaged, cut a new, clean end before sampling.	
Helium loss in samples stored in glass bottles.	Leaky cap seal.	- Use polyseal caps with high-density polyethylene inserts. <a href="#">[1]</a> - Secure the cap tightly and wrap with electrical tape under tension to maintain a closing torque. <a href="#">[1]</a> <a href="#">[2]</a>
Permeation through the glass over time.	- Store samples at reduced temperatures (-20°C) to decrease the diffusion rate of helium. <a href="#">[2]</a>	
Headspace issues.	- For samples that might freeze, leave a small headspace to prevent the container from breaking. <a href="#">[6]</a> For others, fill the container completely to minimize the gas phase. <a href="#">[8]</a>	
Contamination of samples with atmospheric helium.	Exposure to air during sampling.	- Minimize the time the sample is exposed to the atmosphere; aim for a collection time of 2-3 minutes. <a href="#">[7]</a> - Use a gravity-feed

technique with tubing to transfer the sample, allowing the water to overflow slightly to rinse the outside of the tube.[2]

Air bubbles introduced during sampling.	<ul style="list-style-type: none"><li>- Use clear tubing to visualize and prevent air bubbles.[2]-</li><li>Soak plastic tubing in seawater before use to reduce the tendency for bubbles to stick to the inner surface.[2]</li></ul>	
Inconsistent or erroneous helium concentration results.	Degassing of the sample prior to sealing.	<ul style="list-style-type: none"><li>- Apply back pressure to the discharge end of the sampling tube during flushing to minimize degassing.[6]</li></ul>
Temperature fluctuations during storage and analysis.	<ul style="list-style-type: none"><li>- Maintain a consistent and controlled temperature during storage and prior to analysis, as gas solubility is temperature-dependent.[5][7]</li></ul>	

## Experimental Protocols

### Protocol 1: Sample Collection in Copper Tubing

This protocol is adapted from methods used for collecting seawater samples for helium isotope analysis.[1][2]

Materials:

- Dehydrated, soft-annealed, refrigeration-grade copper tubing (e.g., 0.95 cm OD).[1][2]
- Clamping or crimping tool.
- Plastic tubing for sample transfer.
- Bucket of seawater (for soaking tubing).

#### Procedure:

- Preparation: Cut the copper tubing into appropriate lengths (e.g., 1 meter). Pre-soak the plastic transfer tubing in seawater to reduce bubble adhesion.[\[2\]](#)
- Flushing: Connect the plastic tubing to the sample source (e.g., Niskin bottle spigot). Allow the water to flow through the copper tube for a period to flush out any air and equilibrate the tube with the sample water.
- Filling: Use a gravity-feed technique to fill the copper tube.[\[2\]](#) Ensure no air bubbles are trapped inside.
- Sealing:
  - Clamping: Immediately after filling, place the ends of the copper tube into the clamps and tighten them to create a secure metal-to-metal seal.
  - Crimping: Place the filled tube into a cold welder and create the pressure-welded seals.[\[2\]](#)
- Post-Sealing: If the water is corrosive, rinse the ends of the copper tubes with fresh water to prevent corrosion.[\[6\]](#)
- Storage: Store the sealed tubes in a cool, dark place. For long-term storage, refrigeration or freezing is recommended.[\[2\]](#)

## Protocol 2: Sample Collection in Glass Bottles

This protocol is suitable for samples where glass is the preferred container.[\[1\]](#)[\[8\]](#)

#### Materials:

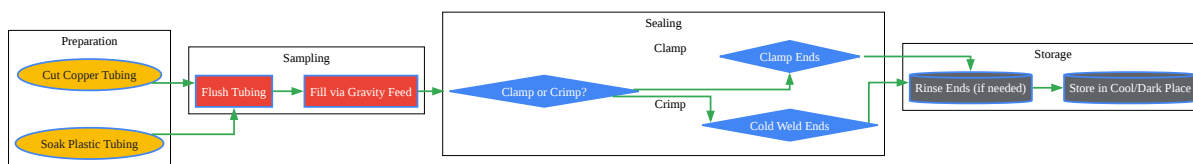
- Aluminosilicate or flint glass bottles.
- Polyseal caps (with high-density polyethylene inserts).
- Argon gas supply (optional).
- Vacuum pump (optional).

- Electrical tape.

#### Procedure:

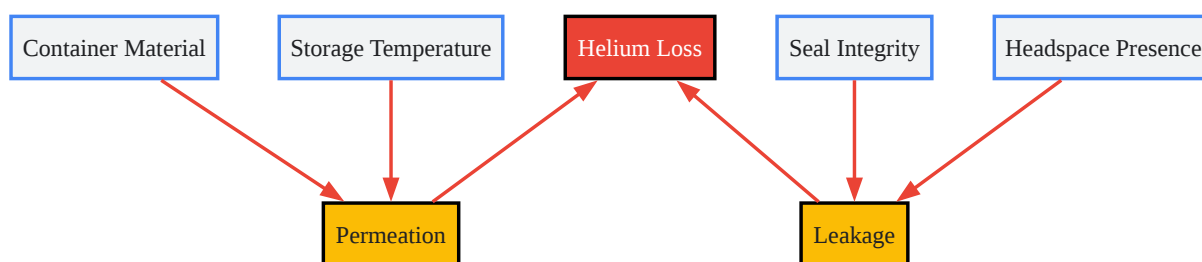
- Bottle Preparation (Optional, for high-purity applications):
  - Cool the bottles.
  - Place polyseal caps in a desiccator attached to a vacuum pump and an argon supply.
  - Evacuate the desiccator and backfill with argon. Repeat this process.[\[1\]](#)
- Filling:
  - Use a short length of tubing to transfer the sample into the bottle.
  - Fill the bottle to just below the top, leaving a small headspace if the sample will be frozen to allow for expansion.[\[6\]](#) Avoid overflowing or rinsing the bottle with the sample.[\[1\]](#)
- Sealing:
  - Immediately replace the cap.
  - Secure the cap tightly.
  - Wrap the cap and neck of the bottle with electrical tape, applying tension to create a closing torque.[\[1\]](#)[\[2\]](#)
- Storage: Store the bottles upright in a refrigerated and dark environment.[\[8\]](#)

## Visualizations



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Caption: Workflow for water sample collection in copper tubing.



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Caption: Factors contributing to helium loss from water samples.

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## References



- 1. [cchdo.github.io](https://cchdo.github.io) [[cchdo.github.io](https://cchdo.github.io)]
- 2. [go-ship.org](https://go-ship.org) [[go-ship.org](https://go-ship.org)]
- 3. 3 Ways to Reduce Your Helium Usage [[restek.com](https://restek.com)]
- 4. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 5. The Impact of Temperature on Helium Gas Leak Detection: A Comprehensive Guide-Shuangjia [[hefeisjkj.com](https://hefeisjkj.com)]
- 6. USGS Groundwater Dating Lab [[water.usgs.gov](https://water.usgs.gov)]
- 7. Procedure to Determine Helium in Water - 911Metallurgist [[911metallurgist.com](https://911metallurgist.com)]
- 8. [stableisotopefacility.ucdavis.edu](https://stableisotopefacility.ucdavis.edu) [[stableisotopefacility.ucdavis.edu](https://stableisotopefacility.ucdavis.edu)]
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